

Application Note: Headspace Analysis of Vitispirane in Alcoholic Beverages

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Compound of Interest

Compound Name: **Vitispirane**

Cat. No.: **B1609481**

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Introduction

Vitispirane is a C13-norisoprenoid aroma compound found in various alcoholic beverages, contributing to their complex sensory profiles. It is known to impart floral, fruity, and earthy notes.^[1] The concentration of **Vitispirane** can be influenced by factors such as grape variety, fermentation conditions, and aging processes.^[1] This application note provides a detailed protocol for the headspace analysis of **Vitispirane** in alcoholic beverages using Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Chemical Structure of Vitispirane

Vitispirane exists as two isomers, cis- and trans-**Vitispirane**. The chemical formula for **Vitispirane** is C13H20O.^{[2][3][4][5]}

Caption: Chemical structure of **Vitispirane**.

Quantitative Data

The concentration of **Vitispirane** can vary significantly among different types of alcoholic beverages. The following table summarizes typical concentration ranges found in various wines. Data for beer and spirits is less commonly reported.

Alcoholic Beverage	Vitispirane Concentration (μ g/L)	Reference(s)
Riesling Wine	Often higher than other varieties	[2]
Chardonnay Wine	Detected	[2]
Sauvignon blanc Wine	Detected	[2]
Cabernet Sauvignon Wine	Detected	[2]
Pinot noir Wine	Detected	[2]
Aged Red Wines	Can increase with aging	[6]

Experimental Protocol: HS-SPME-GC-MS Analysis of Vitispirane

This protocol outlines a general procedure for the quantitative analysis of **Vitispirane** in alcoholic beverages. Optimization may be required for specific matrices.

Materials and Reagents

- Samples: Wine, beer, or spirits
- Internal Standard (IS): 2-undecanone or a deuterated **Vitispirane** analogue (e.g., [2H5]-**vitispirane**) for stable isotope dilution assays.
- Sodium Chloride (NaCl): Analytical grade
- SPME Fiber: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS), 50/30 μ m thickness
- Vials: 20 mL amber glass headspace vials with magnetic screw caps and PTFE/silicone septa
- Deionized Water

Standard Preparation

- Stock Standard Solution: Prepare a stock solution of **Vitispirane** in ethanol (e.g., 100 mg/L).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with a model beverage solution (e.g., 12% ethanol in water for wine) to create a calibration curve. The concentration range should bracket the expected **Vitispirane** concentration in the samples.
- Internal Standard Spiking: Spike a known amount of the internal standard into each standard and sample to achieve a final concentration of approximately 50 µg/L.

Sample Preparation

- Dilution: For beverages with high ethanol content (e.g., spirits), dilute the sample with deionized water to reduce the ethanol concentration to around 10-12% (v/v). This helps to improve the extraction efficiency of the SPME fiber.
- Salting Out: In a 20 mL headspace vial, place 5 mL of the sample (or diluted sample). Add 1 g of NaCl. The addition of salt increases the ionic strength of the sample, which can enhance the release of volatile compounds into the headspace.
- Internal Standard Addition: Add the internal standard to the vial.
- Equilibration: Seal the vial and place it in a water bath or heating block at a controlled temperature (e.g., 40°C) for a set period (e.g., 15 minutes) to allow the analytes to equilibrate between the liquid and headspace phases.

HS-SPME Procedure

- Fiber Conditioning: Before the first use, condition the SPME fiber according to the manufacturer's instructions.
- Extraction: Insert the SPME fiber into the headspace of the sample vial. Expose the fiber to the headspace for a defined period (e.g., 30-60 minutes) at the same temperature used for equilibration. Agitation of the sample during extraction can improve efficiency.

- Desorption: After extraction, retract the fiber and immediately insert it into the hot inlet of the GC for thermal desorption (e.g., 250°C for 5 minutes).

GC-MS Parameters

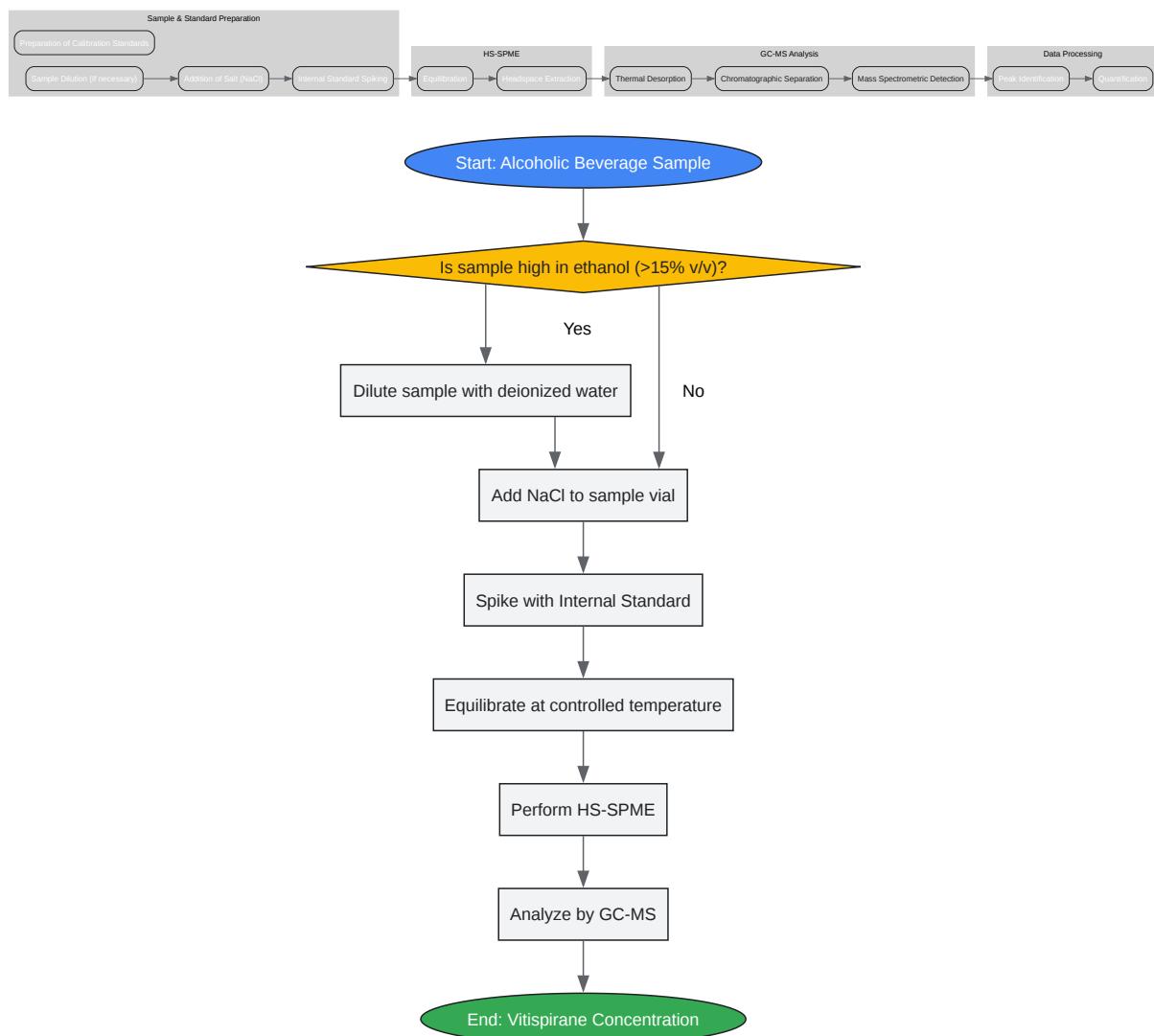
- Gas Chromatograph (GC):
 - Injector: Splitless mode
 - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 2 minutes
 - Ramp 1: Increase to 150°C at 5°C/min
 - Ramp 2: Increase to 250°C at 10°C/min, hold for 5 minutes
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM) for targeted quantification.
 - Monitored Ions for **Vitispirane**: m/z 177, 192
 - Monitored Ions for [2H5]-**Vitispirane** (IS): m/z 182, 197
 - Transfer Line Temperature: 250°C
 - Ion Source Temperature: 230°C

Data Analysis

- Peak Identification: Identify the peaks corresponding to **Vitispirane** and the internal standard based on their retention times and mass spectra.
- Quantification: Construct a calibration curve by plotting the ratio of the peak area of **Vitispirane** to the peak area of the internal standard against the concentration of the **Vitispirane** standards. Determine the concentration of **Vitispirane** in the samples using the regression equation from the calibration curve.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow and the logical relationships of the key steps in the headspace analysis of **Vitispirane**.



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